

# Measuring SETD2 Methyltransferase Activity Using the ssK36 Super-Substrate: Application Notes and Protocols

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## Compound of Interest

Compound Name: ssK36

Cat. No.: B15590272

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## Introduction

SETD2 (SET Domain Containing 2) is a crucial histone methyltransferase responsible for the trimethylation of histone H3 at lysine 36 (H3K36me3). This epigenetic mark is critical for transcriptional elongation, DNA damage repair, and RNA splicing.[1][2] Dysregulation of SETD2 activity is implicated in various cancers, making it a significant target for therapeutic intervention.[1] This document provides detailed application notes and protocols for measuring the enzymatic activity of SETD2 using a highly efficient synthetic "super-substrate," **ssK36**. The **ssK36** peptide is methylated by SETD2 at a rate approximately 290-fold higher than the native H3K36 peptide, offering a more robust and sensitive assay for high-throughput screening and inhibitor profiling.[3]

The **ssK36** peptide incorporates four amino acid substitutions compared to the corresponding region of histone H3 (residues 29-43): A31R, T32F, K37R, and H39N.[4][5]

**Sequence of ssK36 Peptide:** The amino acid sequence of the **ssK36** super-substrate, corresponding to amino acids 29-43 of histone H3 with optimizing substitutions, is as follows: Arg-Ser-Arg-Phe-Gly-Val-Lys(36)-Arg-Pro-Asn-Tyr-Val-Met

## Quantitative Data Summary

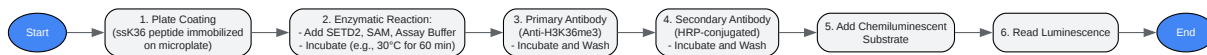
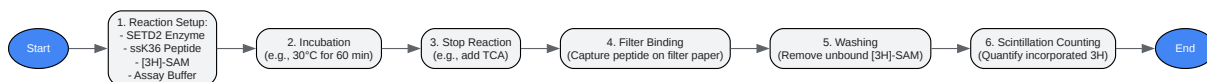
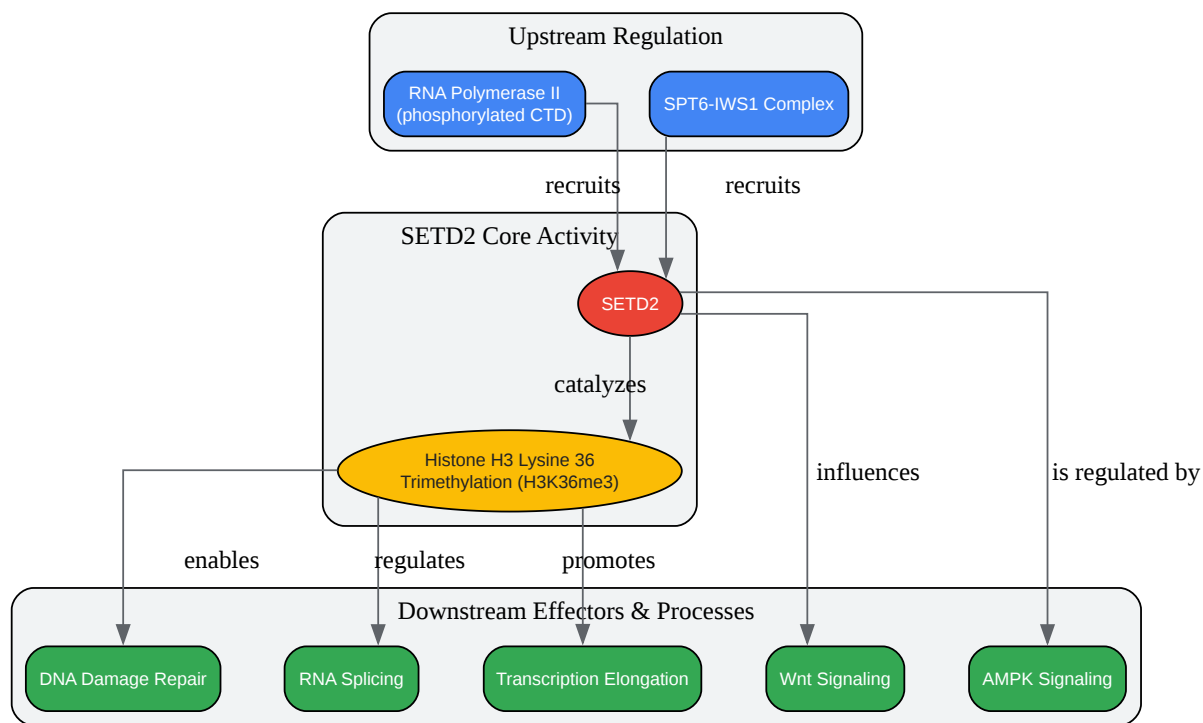
The following tables summarize key quantitative data for SETD2 enzymatic activity and inhibition when using the **ssK36** super-substrate.

Parameter	Value	Substrate/Inhibitor	Notes
$K_m$	45 $\mu$ M	ssK36 peptide	Michaelis constant for the super-substrate.
$K_i$	128 $\mu$ M	ssK36M peptide	Inhibitory constant for the non-methylatable analog of the super-substrate.
$IC_{50}$	18.3 $\pm$ 8.1 nM	EZM0414	A potent and selective SETD2 inhibitor.

## Signaling Pathway and Experimental Workflow Diagrams

### SETD2 Signaling Pathway

SETD2 plays a central role in maintaining genomic integrity and regulating gene expression. Its activity is intricately linked with transcription, RNA processing, and the DNA damage response.



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## References

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